

An In-depth Technical Guide to 6-Bromo-4-methylnicotinaldehyde

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Compound of Interest

Compound Name: **6-Bromo-4-methylnicotinaldehyde**

Cat. No.: **B582066**

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, **6-Bromo-4-methylnicotinaldehyde** is a key heterocyclic building block. This guide provides a detailed overview of its molecular structure, physicochemical properties, and a representative synthetic pathway.

Core Molecular Data

6-Bromo-4-methylnicotinaldehyde, with the IUPAC name 6-bromo-4-methylpyridine-3-carbaldehyde, is a substituted pyridine derivative.^[1] Its structure incorporates a pyridine ring functionalized with a bromine atom, a methyl group, and an aldehyde group, making it a versatile intermediate for the synthesis of more complex molecules.

Identifier	Value
IUPAC Name	6-bromo-4-methylpyridine-3-carbaldehyde ^[1]
CAS Number	926294-07-7
Molecular Formula	C ₇ H ₆ BrNO ^[1]
Molecular Weight	200.03 g/mol ^[1]
Exact Mass	198.963272 ^[2]

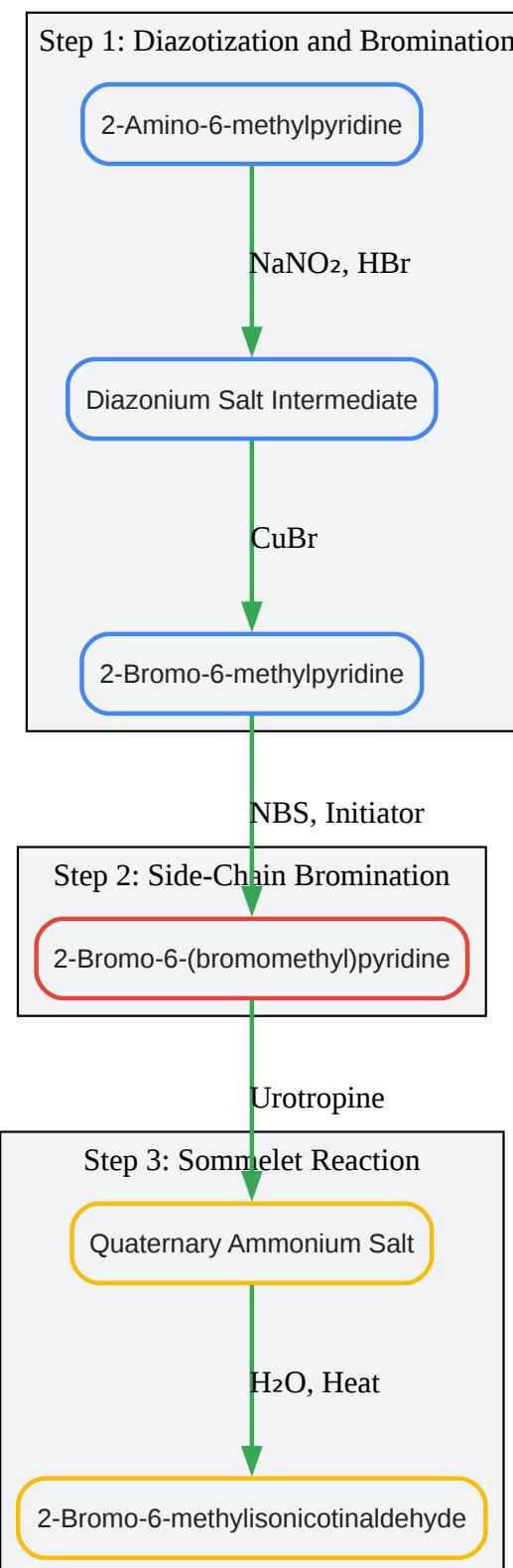
Physicochemical Properties

A summary of the key physicochemical properties of **6-Bromo-4-methylNicotinaldehyde** is presented below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

Property	Value
Density	1.6±0.1 g/cm ³ [2]
Flash Point	138.9±27.9 °C [2]
Refractive Index	1.604 [2]

Representative Synthetic Workflow

The synthesis of substituted bromonicotinaldehydes often involves a multi-step process. The following diagram illustrates a generalized workflow for the synthesis of a related compound, 2-Bromo-6-methylisonicotinaldehyde, which demonstrates the key chemical transformations that could be adapted for the synthesis of **6-Bromo-4-methylNicotinaldehyde**. The process typically begins with a commercially available aminopyridine derivative, which undergoes diazotization and bromination, followed by side-chain modification to introduce the aldehyde functionality.

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References

- 1. Buy 6-Bromonicotinaldehyde | 149806-06-4 [smolecule.com]
- 2. 6-Bromo-4-methylnicotinaldehyde|CAS 926294-07-7 [benchchem.com]
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